

# The Discovery of Paniculidine C: A Technical Guide

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## Compound of Interest

Compound Name: *Paniculidine C*

Cat. No.: *B044028*

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This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of **Paniculidine C**, an indole alkaloid derived from the roots of *Murraya exotica*. This document details the experimental protocols employed in its identification and presents a comprehensive summary of its physicochemical properties.

## Introduction

**Paniculidine C** is a naturally occurring indole alkaloid first isolated from *Murraya exotica*, a plant species belonging to the Rutaceae family.<sup>[1]</sup> Plants of the *Murraya* genus are known for their rich diversity of bioactive secondary metabolites, including coumarins, flavonoids, and alkaloids.<sup>[1][2][3]</sup> **Paniculidine C** is part of a larger family of related indole alkaloids, Paniculidines A-F, also isolated from this plant source.<sup>[1]</sup> The structural characterization of these compounds has been accomplished through extensive spectroscopic analysis.

## Physicochemical Properties of Paniculidine C

A summary of the key physicochemical data for **Paniculidine C** is presented in the table below. This data is crucial for its identification and characterization in a laboratory setting.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO	He et al., 2017
Molecular Weight	203.28 g/mol	He et al., 2017
Appearance	Colorless oil	He et al., 2017
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> +10.3 (c 0.1, MeOH)	He et al., 2017
UV (MeOH) λ <sub>max</sub> (log ε)	220 (4.53), 278 (3.78) nm	He et al., 2017
IR (KBr) ν <sub>max</sub>	3415, 2924, 1637, 1456, 1384 cm <sup>-1</sup>	He et al., 2017
HRESIMS	m/z 204.1383 [M+H] <sup>+</sup> (calcd for C <sub>13</sub> H <sub>18</sub> NO, 204.1388)	He et al., 2017

## Experimental Protocols

The following sections detail the methodologies employed in the extraction, isolation, and structural elucidation of **Paniculidine C** from the roots of *Murraya exotica*.

### Extraction and Isolation

The general workflow for the extraction and isolation of **Paniculidine C** is depicted in the diagram below.

Caption: General workflow for the extraction and isolation of **Paniculidine C**.

The dried and powdered roots of *Murraya exotica* were subjected to extraction with 95% ethanol. The resulting crude extract was then partitioned to obtain a total alkaloid fraction. This fraction was further subjected to a series of chromatographic separations to isolate the individual **paniculidine** compounds.

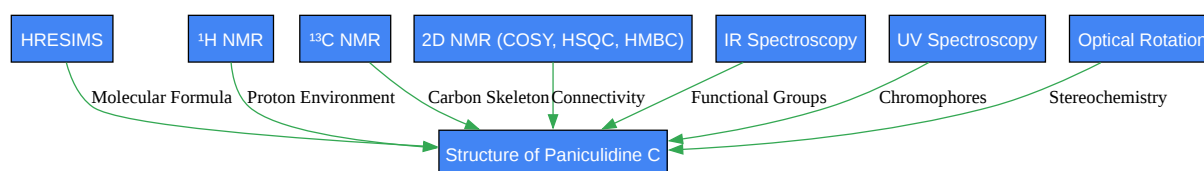
The isolation process involved the following steps:

- **Silica Gel Column Chromatography:** The crude alkaloid extract was initially fractionated using a silica gel column, eluting with a gradient of chloroform and methanol.

- Sephadex LH-20 Column Chromatography: Fractions containing the paniculidines were further purified on a Sephadex LH-20 column, typically using methanol as the eluent.
- Preparative High-Performance Liquid Chromatography (HPLC): The final purification of **Paniculidine C** was achieved using preparative HPLC, yielding the compound as a colorless oil.

## Structure Elucidation

The chemical structure of **Paniculidine C** was determined through a combination of spectroscopic techniques. The logical flow of the structure elucidation process is outlined below.



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Caption: Logic diagram for the structural elucidation of **Paniculidine C**.

The spectroscopic data that led to the identification of **Paniculidine C** are summarized in the following tables.

<sup>1</sup>H NMR (600 MHz, CD<sub>3</sub>OD) Data for **Paniculidine C**

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)
1	-	-	-
2	7.01	s	
4	7.52	d	7.8
5	7.03	t	7.8, 7.2
6	7.10	t	7.8, 7.2
7	7.30	d	7.8
1'	3.40	m	
2'	1.85	m	
3'	2.75	t	7.8
4'	1.65	m	
5'	0.95	d	6.6

<sup>13</sup>C NMR (150 MHz, CD<sub>3</sub>OD) Data for **Paniculidine C**

Position	$\delta C$ (ppm)
1	-
2	123.5
3	113.8
3a	128.4
4	119.5
5	120.0
6	122.3
7	112.2
7a	138.0
1'	68.5
2'	35.8
3'	29.8
4'	37.5
5'	17.2

## Biological Activity

Currently, there is a lack of published data specifically detailing the biological activities of **Paniculidine C**, including its potential anticancer, anti-inflammatory, or neuroprotective effects. While other compounds isolated from *Murraya* species have demonstrated a range of pharmacological properties, the bioactivity of **Paniculidine C** remains an area for future investigation.

## Conclusion

**Paniculidine C**, a distinct indole alkaloid, has been successfully isolated from the roots of *Murraya exotica*. Its structure has been rigorously established through a comprehensive application of modern spectroscopic techniques. The detailed experimental protocols and

quantitative data presented in this guide provide a valuable resource for researchers in the fields of natural product chemistry, phytochemistry, and drug discovery. Further investigation into the biological activities of **Paniculidine C** is warranted to explore its potential therapeutic applications.

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## References

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- To cite this document: BenchChem. [The Discovery of Paniculidine C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044028#discovery-of-paniculidine-c-from-murraya-exotica]

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